

Introduction: Understanding the Profile of a Modern Fluorinated Solvent

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2-Chloro-1,1,2-trifluoroethyl ethyl ether
CAS No.:	310-71-4
Cat. No.:	B1199022

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2-Chloro-1,1,2-trifluoroethyl ethyl ether (CAS No. 310-71-4) is a halogenated ether increasingly utilized by researchers in pharmaceutical and agrochemical synthesis.^[1] Its unique combination of a chloro- and trifluoro-substituted ethyl group confers desirable properties, such as enhanced stability and specific reactivity, making it a valuable solvent and building block.^{[1][2]} However, the very characteristics that make it useful—its chemical structure and volatility—also necessitate a rigorous and well-understood protocol for its handling and storage to ensure the safety of laboratory personnel and the integrity of research outcomes.

This guide moves beyond a simple recitation of safety data sheet (SDS) points. It is designed to provide drug development professionals and researchers with the causal understanding behind the safety protocols. By grounding our procedures in the physicochemical properties of the molecule, we can create a self-validating system of safety that is both robust and intuitive.

Physicochemical and Hazard Profile

A foundational understanding of the compound's properties is critical to anticipating its behavior both in experimental setups and in the event of an accidental release. The presence of fluorine atoms enhances chemical and thermal stability due to the strength of the C-F bond, while the ether linkage presents a known, manageable risk of peroxide formation.[2]

Key Physical and Chemical Data

The following table summarizes the essential quantitative data for **2-Chloro-1,1,2-trifluoroethyl ethyl ether**.

Property	Value	Source(s)
CAS Number	310-71-4	[1]
Molecular Formula	C ₄ H ₆ ClF ₃ O	[1]
Molecular Weight	162.54 g/mol	[1]
Appearance	Colorless to almost colorless clear liquid	[1]
Boiling Point	-88 °C (190.4 °F)	[1]
Density	~1.23 - 1.273 g/cm ³	[1][3]
Flash Point	5 °C (41 °F)	[3]

Note: The low flash point indicates that this substance is highly flammable and can form ignitable vapor/air mixtures at or near room temperature.

Hazard Identification and GHS Classification

While a comprehensive, publicly available Safety Data Sheet for this specific CAS number is not consistently available, a hazard profile can be reliably constructed based on the SDS of the closely related compound, 2-Chloro-1,1,2-trifluoroethyl difluoromethyl ether (Enflurane), and general principles for halogenated ethers.[1][4]

- H315 - Causes skin irritation: Halogenated solvents can defat the skin, leading to dryness, cracking, and irritation upon prolonged or repeated contact.[5]

- H319 - Causes serious eye irritation: The solvent properties can cause significant irritation or damage to the delicate tissues of the eye.[1]
- H335 - May cause respiratory irritation: As a volatile compound, its vapors can irritate the mucous membranes of the respiratory tract.[1]
- H336 - May cause drowsiness or dizziness: Inhalation of high concentrations of vapor can have a narcotic effect on the central nervous system.[1]
- H373 - May cause damage to organs (cardiovascular and central nervous system) through prolonged or repeated exposure: Chronic exposure to halogenated compounds can lead to cumulative organ toxicity.[1]

Laboratory Handling Protocols: A Proactive Approach to Safety

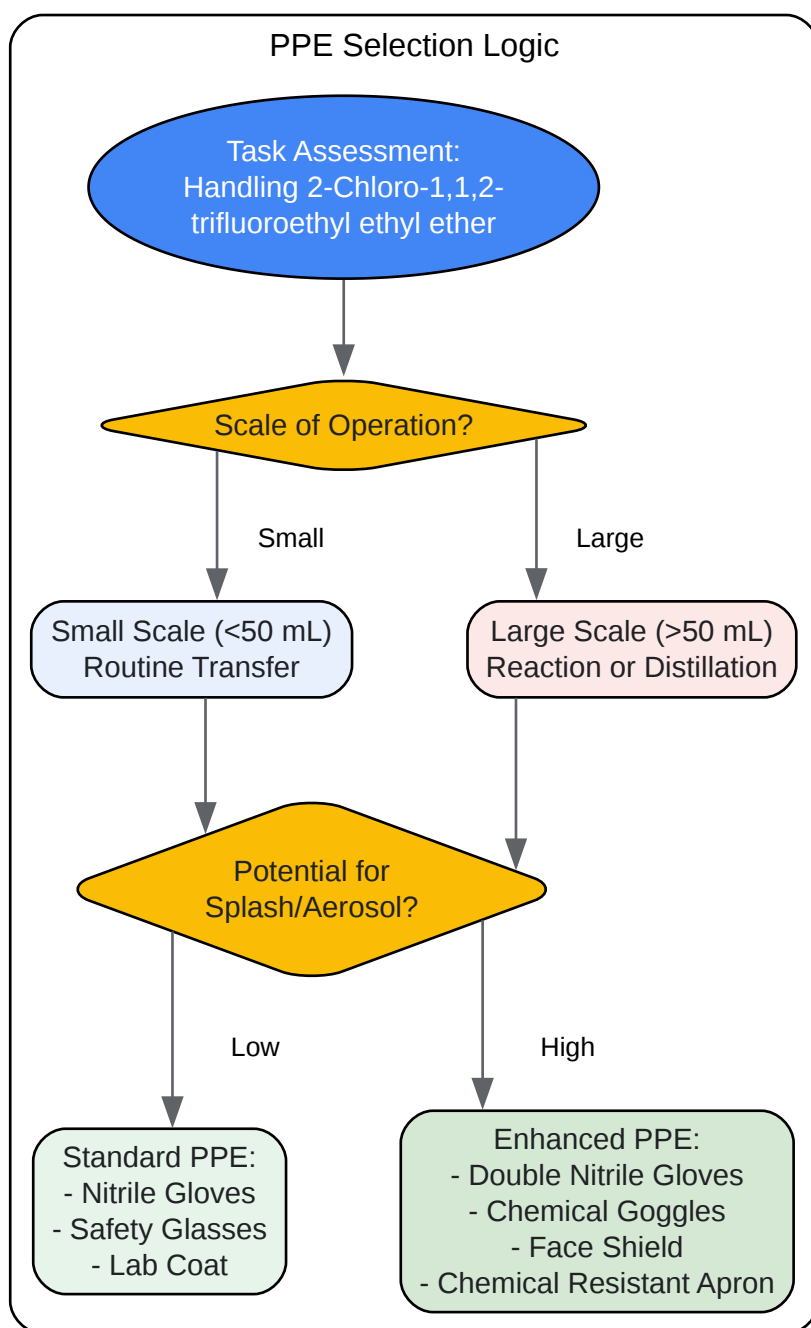
Safe handling is predicated on minimizing exposure through all potential routes: inhalation, dermal contact, and ingestion. This requires a multi-layered approach encompassing engineering controls, personal protective equipment, and stringent procedural discipline.

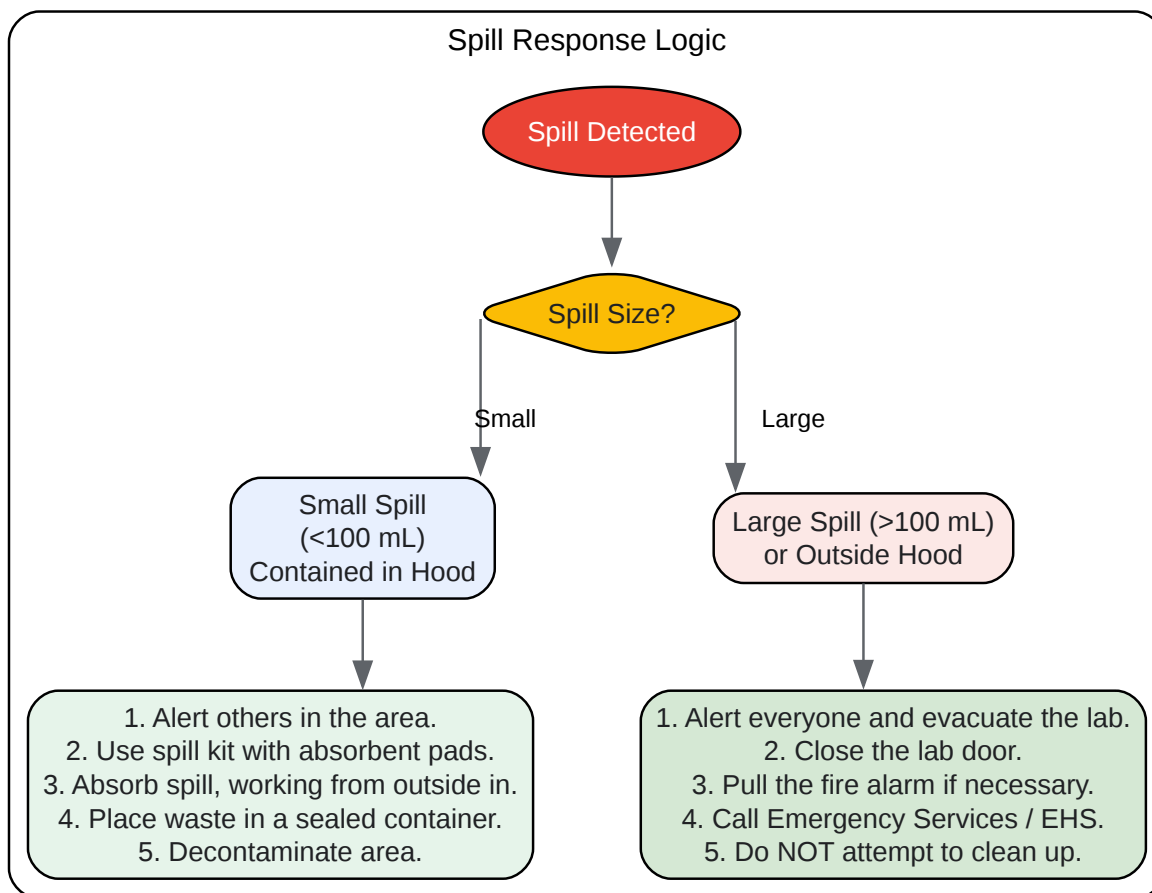
Engineering Controls: The First Line of Defense

The primary method for controlling exposure to volatile chemicals is to handle them within a properly functioning and certified laboratory chemical hood.[6] All transfers, reaction setups, and work-ups involving **2-Chloro-1,1,2-trifluoroethyl ethyl ether** must be performed in a hood to capture vapors at the source. An eyewash station and safety shower must be immediately accessible in the work area.[7]

Personal Protective Equipment (PPE) Selection Workflow

PPE is not a substitute for engineering controls but is essential for protecting against splashes, spills, and unforeseen exposures. The selection of appropriate PPE should be a deliberate process based on the specific task.





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Caption: Decision tree for responding to a chemical spill.

Waste Disposal

All waste containing **2-Chloro-1,1,2-trifluoroethyl ethyl ether**, including contaminated spill cleanup materials, must be treated as hazardous waste.

- **Collect Waste:** Collect all waste in a designated, properly labeled, and sealed container. The container must be compatible with halogenated organic solvents.
- **Labeling:** The waste container must be clearly labeled as "Hazardous Waste" and list all chemical constituents, including "**2-Chloro-1,1,2-trifluoroethyl ethyl ether.**"

- Storage: Store the waste container in a satellite accumulation area, ensuring it is segregated from incompatible waste streams.
- Disposal: Arrange for pickup and disposal through your institution's certified EHS department or a licensed hazardous waste contractor. Do not dispose of this chemical down the drain. [8]

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- To cite this document: BenchChem. [Introduction: Understanding the Profile of a Modern Fluorinated Solvent]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1199022/docs#introduction-understanding-the-profile-of-a-modern-fluorinated-solvent\]](https://www.benchchem.com/product/b1199022/docs#introduction-understanding-the-profile-of-a-modern-fluorinated-solvent)

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